

Application Notes and Protocols: 2-Octanol as a Low-Volatility Solvent

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Compound of Interest

Compound Name: **2-Octanol**

Cat. No.: **B043104**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Octanol, a secondary eight-carbon alcohol, is a versatile and effective low-volatility solvent with a wide range of applications in research, chemical synthesis, and pharmaceutical development.^[1] Its low vapor pressure and moderate polarity make it an excellent choice for processes requiring high temperatures, controlled evaporation rates, and the dissolution of a variety of organic compounds.^[2] This document provides detailed application notes, experimental protocols, and comparative data to guide the use of **2-octanol** in various laboratory and industrial settings. Its ability to dissolve oils, waxes, and resins makes it a valuable component in many formulations.^[3]

Physicochemical Properties of 2-Octanol

A comprehensive understanding of a solvent's physical and chemical properties is essential for its effective application. The key properties of **2-octanol** are summarized below, providing a basis for its selection in various experimental and industrial processes.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₈ O	[4]
Molecular Weight	130.23 g/mol	[4]
Appearance	Colorless liquid	[1]
Boiling Point	174-181 °C	[4]
Melting Point	-38 °C	[4]
Density (at 20 °C)	0.819 g/cm ³	[5]
Viscosity (at 20 °C)	6.2 cP	[1]
Flash Point	71 °C	[5]
Water Solubility (at 25 °C)	1.12 g/L	[5]
logP (Octanol/Water)	2.90	[6]

Applications of 2-Octanol

Organic Synthesis

2-Octanol's high boiling point makes it a suitable medium for organic reactions that require elevated temperatures to proceed at a reasonable rate.[2] It can serve as both a solvent and a reactant in certain cases, such as in esterification reactions.

Application Example: Esterification of Acetic Acid

2-Octanol can be used as a solvent and a reactant in the synthesis of octyl acetate, a compound with applications in the flavor and fragrance industry.

Experimental Protocol: Synthesis of Octyl Acetate

Materials:

- 2-Octanol

- Acetic acid

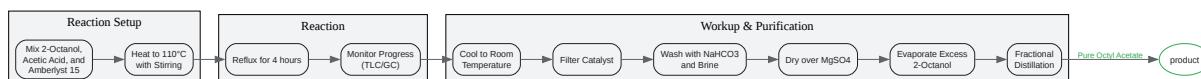
- Amberlyst 15 (or other suitable acid catalyst)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add **2-octanol** (1.0 mol) and acetic acid (1.0 mol).
- Add Amberlyst 15 catalyst (10% by weight of acetic acid).^[7]
- Heat the reaction mixture to 110 °C with continuous stirring.^[8]
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 4 hours.^[8]
- After the reaction is complete, cool the mixture to room temperature.
- Filter the catalyst from the reaction mixture.
- Transfer the filtrate to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize any remaining acetic acid.
- Wash the organic layer with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent (excess **2-octanol**) under reduced pressure using a rotary evaporator to obtain the crude octyl acetate.
- Purify the product by fractional distillation.

Expected Yield: High yields of octyl acetate can be achieved under these conditions.[9]



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Workflow for the synthesis of octyl acetate using **2-octanol**.

Drug Formulation and Solubility Screening

The low volatility and amphiphilic nature of **2-octanol** make it a valuable solvent for solubility studies of poorly water-soluble active pharmaceutical ingredients (APIs).[3] Determining the solubility of a drug candidate in a range of solvents, including **2-octanol**, is a critical step in pre-formulation studies.

Comparative Solubility of NSAIDs

The following table presents the solubility of two common non-steroidal anti-inflammatory drugs (NSAIDs), ibuprofen and naproxen, in octanol compared to other common organic solvents.

Note: The data for octanol in these studies often refers to 1-octanol, which is structurally similar to **2-octanol** and provides a useful comparison for estimating solubility.

Drug	Solvent	Solubility (mole fraction) at 25°C	Reference(s)
Ibuprofen	Octanol	0.371	[10]
Chloroform	0.371	[10]	
Dichloromethane	-	-	
Acetone	-	-	
Ethanol	0.131 (approx.)	[11]	
Cyclohexane	0.045	[10]	
Naproxen	Octanol	High	[12]
Chloroform	High	[12]	
Isopropyl Myristate	Moderate	[12]	
Cyclohexane	Low	[12]	
Ethanol	55 mg/mL	[13]	
DMSO	24 mg/mL	[13]	

Experimental Protocol: Determination of API Solubility

This protocol describes the shake-flask method, a common technique for determining the equilibrium solubility of a compound in a solvent.[\[14\]](#)

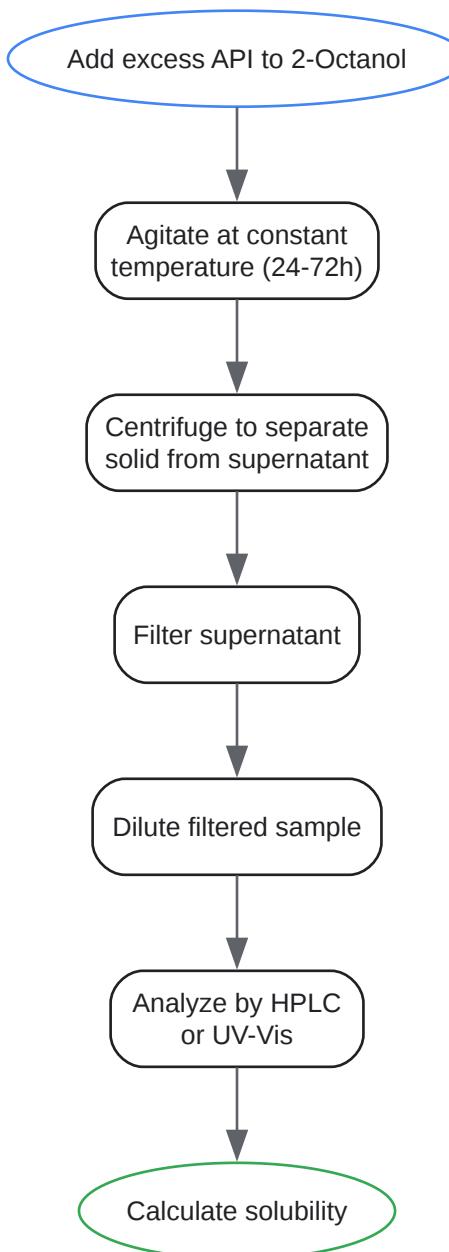
Materials:

- Active Pharmaceutical Ingredient (API) powder
- **2-Octanol** (and other solvents for comparison)
- Scintillation vials or small flasks with screw caps
- Orbital shaker or wrist-action shaker in a temperature-controlled environment
- Centrifuge

- Syringes and syringe filters (0.45 µm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of the API powder to a vial containing a known volume of **2-octanol**.
- Seal the vials and place them on a shaker in a constant temperature bath (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient time to reach equilibrium (typically 24-72 hours).
- After equilibration, stop the agitation and allow the vials to stand to let the undissolved solids settle.
- Centrifuge the vials to further separate the undissolved solid from the supernatant.
- Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial.
- Dilute the filtered solution with a suitable mobile phase or solvent to a concentration within the analytical range of the HPLC or UV-Vis method.
- Quantify the concentration of the API in the diluted sample using a pre-validated analytical method.
- Calculate the solubility of the API in **2-octanol** in mg/mL or mol/L.

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Workflow for determining API solubility using the shake-flask method.

Crystallization of Active Pharmaceutical Ingredients

2-Octanol can be employed as a solvent in the crystallization of APIs, particularly for compounds that exhibit good solubility at elevated temperatures and poor solubility at room temperature.[15] Its low volatility allows for slow cooling, which can promote the formation of larger, more uniform crystals. It can also be used as an anti-solvent in combination with a solvent in which the API is highly soluble.[15]

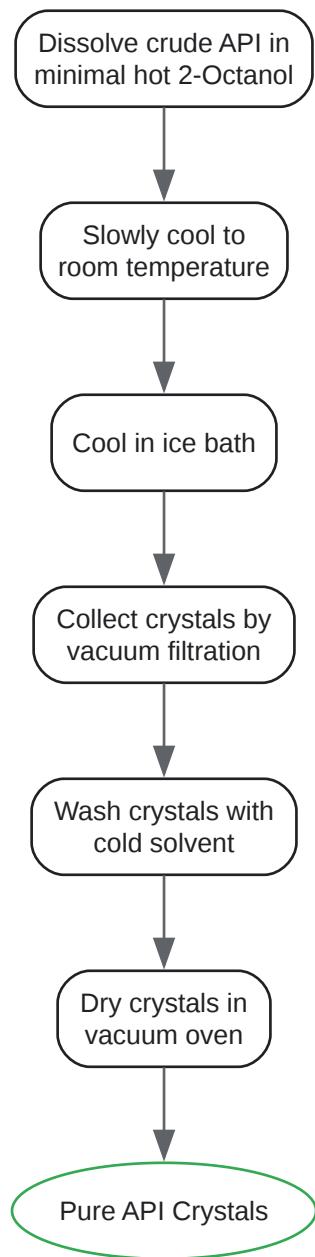
Experimental Protocol: Cooling Crystallization of an API

Materials:

- Crude API
- **2-Octanol**
- Erlenmeyer flask
- Heating mantle with magnetic stirrer
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Place the crude API in an Erlenmeyer flask.
- Add a minimal amount of **2-octanol** and heat the mixture with stirring until the API completely dissolves.
- If the API does not fully dissolve, add small portions of **2-octanol** until a clear solution is obtained at the boiling point of the solvent.
- Once the API is dissolved, remove the flask from the heat and allow it to cool slowly to room temperature. Covering the flask can slow the cooling rate.
- For maximum yield, further cool the flask in an ice bath.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold **2-octanol** or a non-solvent in which the API is insoluble.
- Dry the crystals in a vacuum oven.

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Workflow for cooling crystallization of an API in **2-octanol**.

Conclusion

2-Octanol is a valuable low-volatility solvent with diverse applications in research and development. Its high boiling point, moderate polarity, and ability to dissolve a range of organic compounds make it a suitable choice for organic synthesis, drug solubility screening, and crystallization processes. The protocols and data presented in these application notes provide

a foundation for researchers and scientists to effectively utilize **2-octanol** in their work. As with any solvent, proper safety precautions should always be followed, including working in a well-ventilated area and using appropriate personal protective equipment.

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